

Stability of alpha-D-Glucose-d12 in Solution: An In-depth Technical Guide

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Compound of Interest

Compound Name: *alpha-D-glucose-d12*

Cat. No.: *B12412515*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability of **alpha-D-glucose-d12** in solution, a critical consideration for its application as a stable isotope tracer in metabolic research and as an internal standard in analytical methodologies. This document synthesizes available data on the chemical behavior of D-glucose in solution, which is directly applicable to its deuterated analogue, **alpha-D-glucose-d12**. The primary focus is on the phenomenon of mutarotation and the influence of environmental factors such as pH and temperature on its stability.

Core Concepts: Mutarotation and Equilibrium

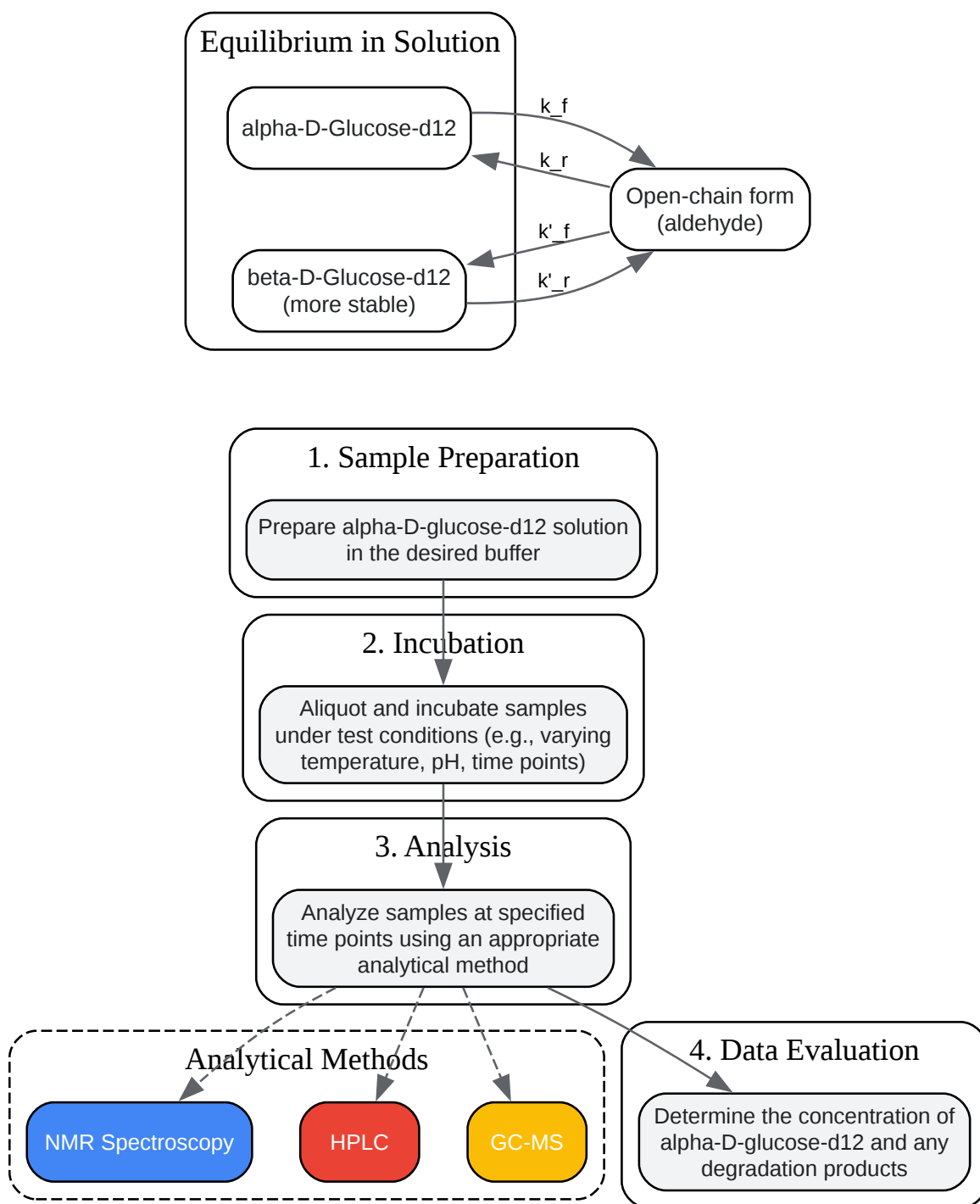
When **alpha-D-glucose-d12** is dissolved in an aqueous solution, it undergoes a process called mutarotation. This is a spontaneous change in the optical rotation of the solution as the alpha anomer equilibrates to a mixture of alpha and beta anomers.^[1] The beta anomer is generally more stable in aqueous solutions.^[1] This equilibrium is established through the transient formation of an open-chain aldehyde form.

At equilibrium in water, the approximate distribution of the different forms of D-glucose is:

Form	Percentage at Equilibrium
beta-D-glucopyranose	~63%
alpha-D-glucopyranose	~37%
Open-chain (aldehyde)	<0.1%
Furanose forms	Trace amounts

Note: This distribution for D-glucose is expected to be nearly identical for **alpha-D-glucose-d12** as the deuterium substitution has a negligible effect on the thermodynamics of the anomeric equilibrium.

The interconversion between the alpha and beta anomers is a key aspect of the stability of **alpha-D-glucose-d12** in solution. The following diagram illustrates this process.



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References

- 1. quora.com [quora.com]
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